

Personal protective equipment for handling Glycine-2-13C,15N

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Compound of Interest

Compound Name: Glycine-2-13C,15N

Cat. No.: B1338978

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Essential Safety and Handling Guide for Glycine-2-13C,15N

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Glycine-2-13C,15N**. The following procedural steps ensure the safe handling, storage, and disposal of this stable isotope-labeled compound.

Personal Protective Equipment (PPE)

When handling **Glycine-2-13C,15N**, it is essential to use appropriate personal protective equipment to minimize exposure and ensure personal safety. Although Glycine and its stable isotope-labeled forms are generally considered non-hazardous, prudent laboratory practices should always be observed.^{[1][2]}

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are suitable. Change gloves frequently and avoid skin contact.
Eye Protection	Safety glasses or goggles	Use safety goggles with side protection. [3]
Body Protection	Laboratory coat	A standard lab coat is sufficient to protect clothing.
Respiratory Protection	Not generally required	In cases of significant dust formation, a self-contained breathing apparatus may be necessary. Ensure adequate ventilation. [4]

Operational Plan: Step-by-Step Handling Procedure

Proper handling from receipt to disposal is critical for maintaining the integrity of **Glycine-2-¹³C,¹⁵N** and ensuring a safe laboratory environment.

2.1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the compound name, isotope labels (¹³C, ¹⁵N), purity, and date of receipt.
- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.[\[4\]](#) Many suppliers recommend refrigeration (+2°C to +8°C) and desiccation. Protect from light and moisture to ensure stability.

2.2. Preparation and Use

- **Work Area:** Prepare a clean, designated area for handling the compound.

- Weighing: If weighing the solid form, do so in an area with minimal air currents to prevent dust dispersal.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Hygiene: Wash hands thoroughly with soap and water before and after handling, and before eating, drinking, or smoking.

Disposal Plan

As a non-radioactive compound, the disposal of **Glycine-2-13C,15N** is less stringent than for radiolabeled compounds. However, it is crucial to adhere to all relevant regulations.

- Waste Collection: Collect unused material and any contaminated disposable supplies (e.g., gloves, wipes) in a clearly labeled, sealed container.
- Regulatory Compliance: Dispose of the waste in accordance with federal, state, and local environmental regulations.
- Professional Disposal: It is recommended to contact a licensed professional waste disposal service for the disposal of chemical waste. Do not release into the environment.

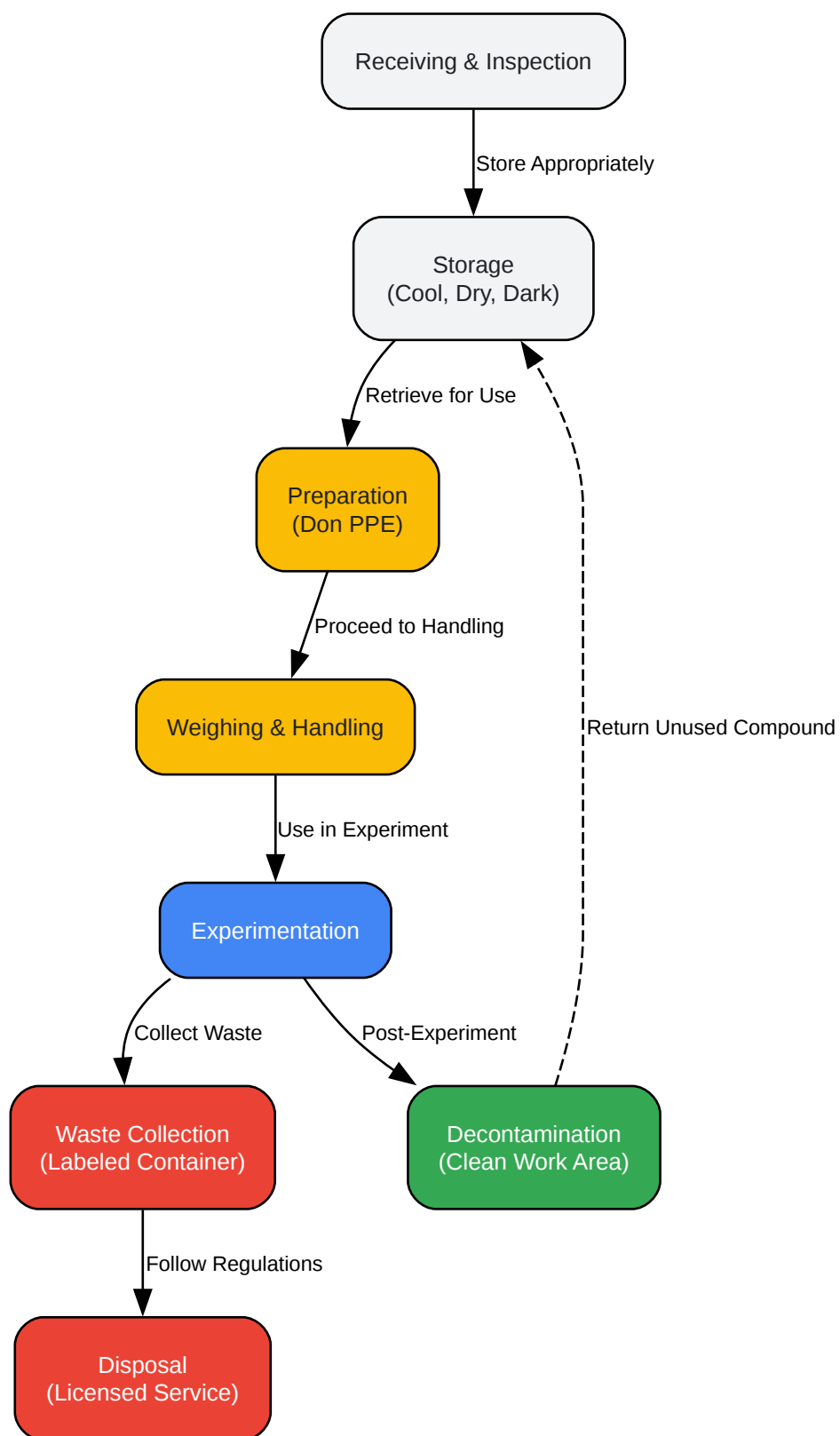
Emergency Procedures

In case of accidental exposure or spillage, follow these procedures:

Incident	First Aid / Spill Response
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.
Skin Contact	Wash off immediately with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation occurs.
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.
Spill	Sweep up the solid material, avoiding dust formation, and place it in a suitable, sealed container for disposal. Ventilate the area and clean the spill site.

Experimental Workflow for Handling Glycine-2-13C,15N

The following diagram illustrates the standard workflow for handling **Glycine-2-13C,15N** in a laboratory setting.



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Caption: Workflow for safe handling of **Glycine-2-13C,15N**.

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